

# o-Xylene-d10 CAS number and molecular formula

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## Compound of Interest

Compound Name: o-Xylene-d10

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## An In-depth Technical Guide to o-Xylene-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **o-Xylene-d10**, a deuterated aromatic hydrocarbon. It is intended to be a valuable resource for professionals in research, science, and drug development who utilize stable isotope-labeled compounds in their work. This document details the compound's properties, applications, relevant experimental protocols, and safety information.

## Core Compound Information

Chemical Identity:

- Systematic Name: 1,2-Di(methyl-d3)benzene-d4
- Common Synonyms: 1,2-Dimethylbenzene-d10, ortho-**Xylene-d10**
- CAS Number: 56004-61-6
- Molecular Formula:  $C_8D_{10}$  or  $C_6D_4(CD_3)_2$  [\[1\]](#)
- Molecular Weight: 116.23 g/mol [\[1\]](#)

Physicochemical Properties:

The following table summarizes the key physical and chemical properties of **o-Xylene-d10**.

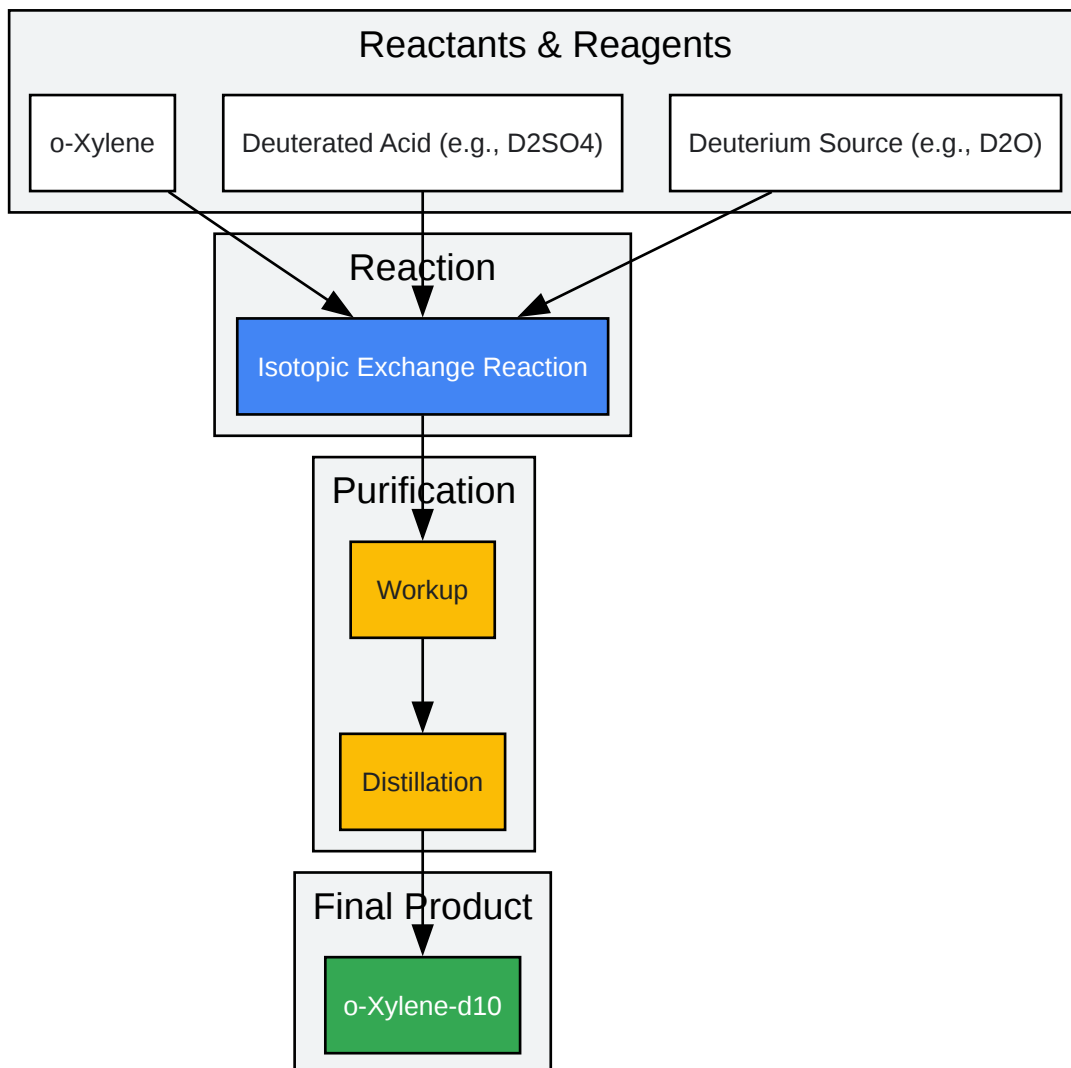
Property	Value
Appearance	Colorless liquid
Boiling Point	142 °C (lit.)
Melting Point	-25 °C (lit.)
Density	0.953 g/mL at 25 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.5016 (lit.)
Isotopic Purity	Typically ≥98 atom % D

## Synthesis of o-Xylene-d10

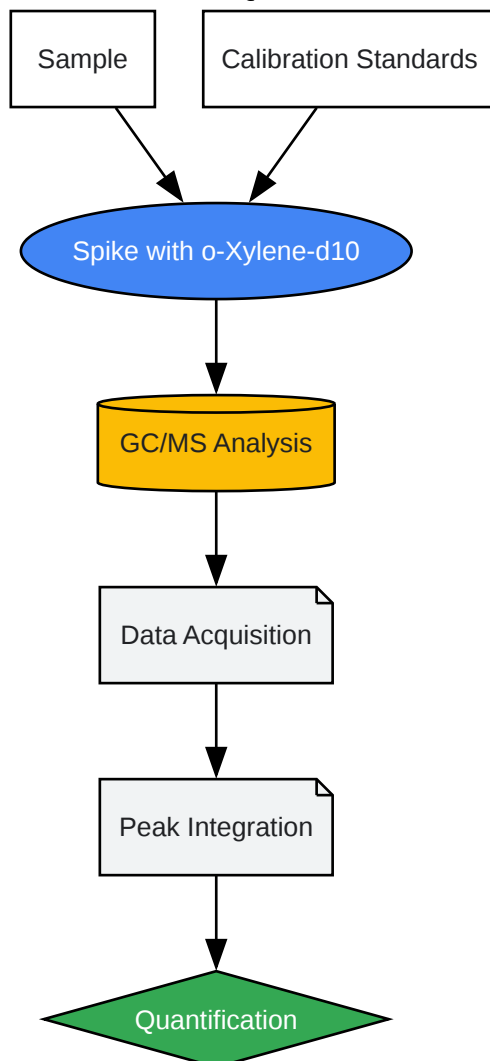
The synthesis of deuterated compounds like **o-Xylene-d10** is crucial for their application as internal standards and in metabolic studies. While specific proprietary synthesis methods may vary, a general approach involves the isotopic exchange of hydrogen for deuterium on the aromatic ring and the methyl groups.

One common method for deuterium labeling of aromatic compounds is through electrophilic aromatic substitution reactions. This can be achieved using a deuterated acid, such as deuterated sulfuric acid (D<sub>2</sub>SO<sub>4</sub>) in the presence of a deuterium source like heavy water (D<sub>2</sub>O). The following diagram illustrates a generalized workflow for the synthesis of **o-Xylene-d10**.

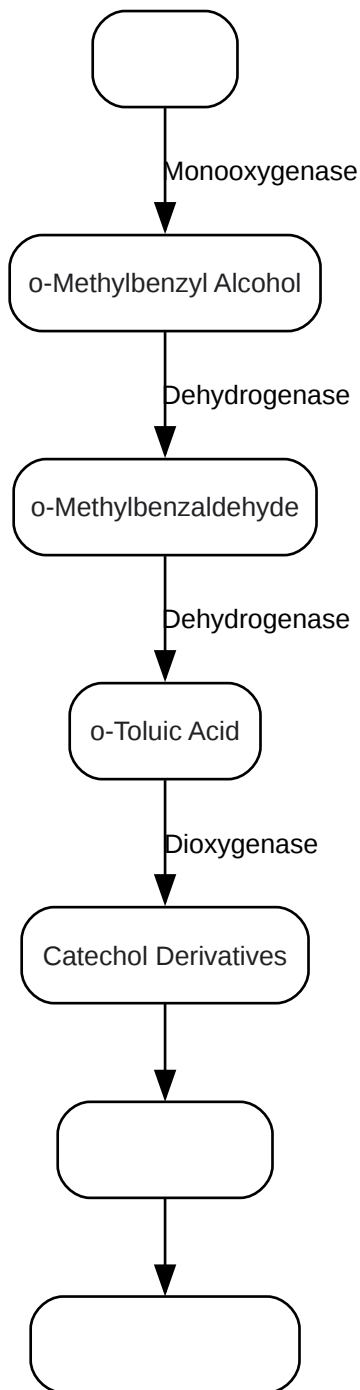
## Generalized Synthesis Workflow for o-Xylene-d10



## Workflow for Internal Standard Quantification using o-Xylene-d10



## Simplified Bacterial Metabolic Pathway of o-Xylene



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